

Off-target effects of (+)-Cevimeline hydrochloride hemihydrate in experiments

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Compound of Interest

Compound Name: (+)-Cevimeline hydrochloride
hemihydrate

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Technical Support Center: (+)-Cevimeline Hydrochloride Hemihydrate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the experimental use of **(+)-Cevimeline hydrochloride hemihydrate**. This resource offers troubleshooting guidance and frequently asked questions to address potential off-target effects and other experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of (+)-Cevimeline hydrochloride hemihydrate?

A1: (+)-Cevimeline hydrochloride hemihydrate is a cholinergic agonist that primarily targets and activates muscarinic acetylcholine M1 and M3 receptors.^{[1][2][3]} These receptors are G protein-coupled receptors (GPCRs). The M1 and M3 subtypes couple to Gq/11 proteins, which activate the phospholipase C (PLC) signaling cascade, leading to increased intracellular calcium and physiological responses such as salivary and lacrimal gland secretion.

Q2: What are the known off-target effects of Cevimeline within the muscarinic receptor family?

A2: While Cevimeline is selective for M1 and M3 receptors, it can interact with other muscarinic receptor subtypes (M2, M4, and M5) at higher concentrations. These interactions can be considered "off-target" in experiments focused solely on M1/M3 signaling. For example, activation of M2 and M4 receptors can lead to the inhibition of adenylyl cyclase. The potency of Cevimeline at each muscarinic receptor subtype is detailed in the data table below.

Q3: Has Cevimeline been screened against other receptor families or enzymes?

A3: Based on available data, Cevimeline has been evaluated for its effect on cytochrome P450 (CYP) enzymes. In vitro studies have shown that Cevimeline does not inhibit the major CYP isozymes (1A2, 2A6, 2C9, 2C19, 2D6, 2E1, and 3A4), suggesting a low potential for drug-drug interactions mediated by these enzymes.[2][4][5] Information on broader off-target screening against other GPCR families is limited in the reviewed literature.

Q4: What are the common physiological effects observed in preclinical and clinical studies that could be considered off-target in a specific experimental context?

A4: The pharmacological action of Cevimeline can lead to a range of physiological effects due to the wide distribution of muscarinic receptors. While increased salivation is the intended therapeutic effect, other observed effects may be considered "off-target" depending on the research focus. These include increased sweating, gastrointestinal motility (leading to nausea, diarrhea), and potential cardiovascular effects.[6][7][8] In animal studies, at high doses, effects such as lacrimation, mydriasis (pupil dilation), and convulsions have been noted.

Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Unexpected cellular response not consistent with M1/M3 activation.	Activation of other muscarinic receptor subtypes (M2, M4, M5) due to high Cevimeline concentration.	1. Review the EC50 values for all muscarinic subtypes (see Table 1) and use a concentration of Cevimeline that is selective for M1/M3. 2. Use selective antagonists for M2, M4, or M5 receptors to block their potential activation. 3. Perform experiments in cell lines engineered to express only the M1 or M3 receptor subtype.
Variability in salivation response in animal models.	Differences in drug metabolism or individual sensitivity. Cevimeline is metabolized by CYP2D6 and CYP3A4. [2] [6]	1. Ensure consistent dosing and administration route. 2. Consider potential strain or species differences in CYP enzyme activity. 3. For in vivo studies, monitor for expected side effects like increased sweating to confirm systemic drug action.
Observed effects on neuronal activity in CNS preparations.	Cevimeline can cross the blood-brain barrier and may be exciting neurons through M1 and M3 receptors in regions like the superior salivatory nucleus. [9]	1. Acknowledge the central nervous system effects in your experimental design. 2. Use brain slice preparations and patch-clamp techniques to study direct neuronal responses. [9] 3. Co-administer with a peripherally restricted muscarinic antagonist to isolate central effects.
Inconsistent results in in vitro binding or functional assays.	Issues with experimental protocol, such as buffer	1. Optimize assay conditions, including buffer components and pH. 2. Ensure adequate

composition, incubation time, or cell viability.

incubation time for ligand binding to reach equilibrium. 3. Regularly check cell health and receptor expression levels in your cellular models.

Quantitative Data

Table 1: Potency of Cevimeline at Human Muscarinic Receptor Subtypes

Receptor Subtype	EC50 (μM)	Primary Signaling Pathway
M1	0.023	Gq/11 activation -> PLC -> IP3/DAG -> ↑ [Ca2+]i
M2	1.04	Gi/o activation -> Adenylyl Cyclase inhibition -> ↓ cAMP
M3	0.048	Gq/11 activation -> PLC -> IP3/DAG -> ↑ [Ca2+]i
M4	1.31	Gi/o activation -> Adenylyl Cyclase inhibition -> ↓ cAMP
M5	0.063	Gq/11 activation -> PLC -> IP3/DAG -> ↑ [Ca2+]i

Data sourced from Heinrich et al., as cited in Oleksak et al. (2021).[\[10\]](#)

Experimental Protocols

Key Experiment 1: Muscarinic Receptor Radioligand Binding Assay

This protocol is a general guideline for determining the binding affinity of Cevimeline for muscarinic receptors.

Objective: To determine the dissociation constant (Kd) and maximum binding capacity (Bmax) or the inhibitory constant (Ki) of Cevimeline at specific muscarinic receptor subtypes.

Materials:

- Cell membranes from a cell line expressing the muscarinic receptor subtype of interest.
- Radioligand (e.g., [3H]-N-methylscopolamine, [3H]-pirenzepine).
- Unlabeled Cevimeline hydrochloride hemihydrate.
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4).
- Glass fiber filters.
- Filtration apparatus.
- Scintillation counter and fluid.

Procedure:

- Membrane Preparation: Homogenize cells expressing the target receptor in an ice-cold lysis buffer and pellet the membranes by centrifugation. Wash the pellet by resuspending in fresh buffer and re-centrifuging.
- Assay Setup (Competition Binding):
 - In triplicate, combine the cell membranes, a fixed concentration of the radioligand (typically at its K_d value), and varying concentrations of unlabeled Cevimeline in the binding buffer.
 - For total binding, omit the unlabeled Cevimeline.
 - For non-specific binding, add a high concentration of a non-selective muscarinic antagonist (e.g., atropine).
- Incubation: Incubate the mixture to allow the binding to reach equilibrium. The time and temperature will need to be optimized for the specific receptor and radioligand.
- Filtration: Rapidly filter the reaction mixture through glass fiber filters to separate bound from free radioligand. Wash the filters quickly with ice-cold wash buffer.

- Counting: Place the filters in scintillation vials with scintillation fluid and measure radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding at each Cevimeline concentration. Plot the data and use non-linear regression to determine the IC50, which can then be converted to a Ki value.

Key Experiment 2: Intracellular Calcium Mobilization Assay

This protocol provides a general method for assessing the functional agonism of Cevimeline at Gq-coupled muscarinic receptors (M1, M3, M5).

Objective: To measure the increase in intracellular calcium concentration in response to Cevimeline stimulation.

Materials:

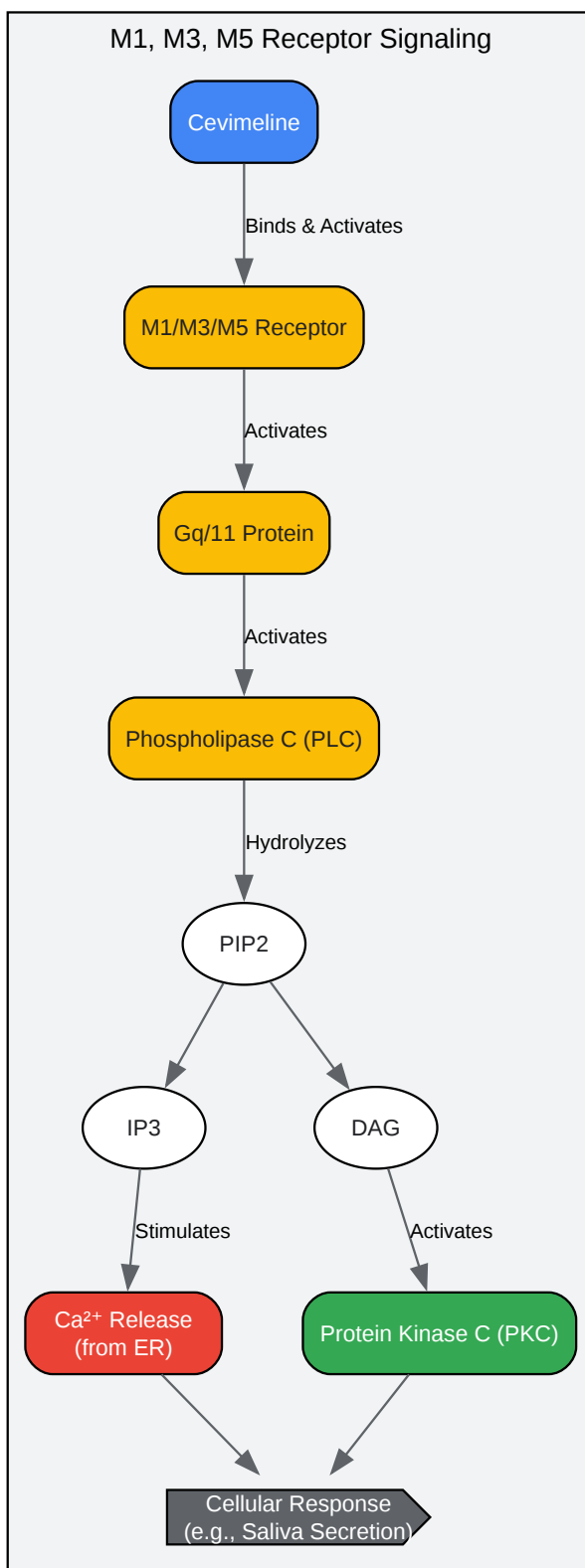
- A cell line expressing the muscarinic receptor of interest (e.g., CHO-M1 cells).
- A calcium-sensitive fluorescent dye (e.g., Fura-2 AM, Fluo-4 AM).
- Assay buffer (e.g., Krebs buffer).[\[11\]](#)
- Cevimeline hydrochloride hemihydrate.
- A fluorescence plate reader with liquid handling capabilities (e.g., FlexStation).

Procedure:

- Cell Plating: Seed the cells in a black-walled, clear-bottom 96-well or 384-well plate and grow to near confluency.[\[11\]](#)
- Dye Loading: Remove the culture medium and load the cells with the calcium-sensitive dye in assay buffer for a specified time at 37°C (e.g., 1 hour).[\[12\]](#)
- Compound Preparation: Prepare a dilution series of Cevimeline in the assay buffer.

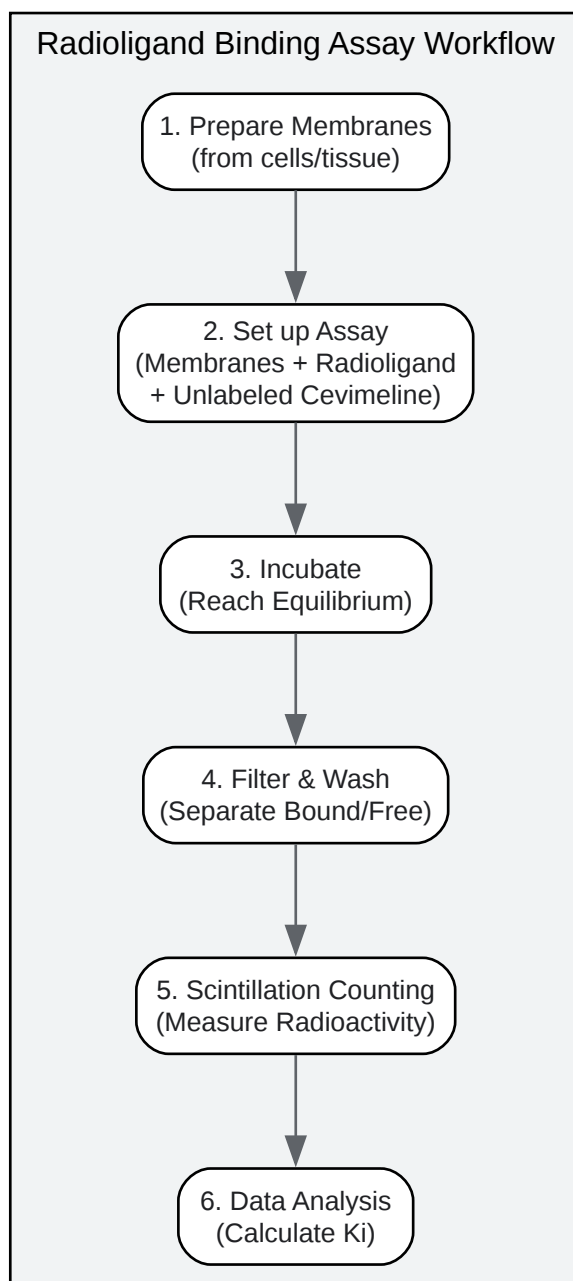
- **Measurement:** Place the cell plate in the fluorescence plate reader. Record the baseline fluorescence, then add the different concentrations of Cevimeline to the wells. Continue to record the fluorescence intensity over time to capture the calcium mobilization kinetics.
- **Data Analysis:** The change in fluorescence intensity reflects the change in intracellular calcium concentration. Plot the peak fluorescence response against the Cevimeline concentration to generate a dose-response curve and calculate the EC50.

Visualizations



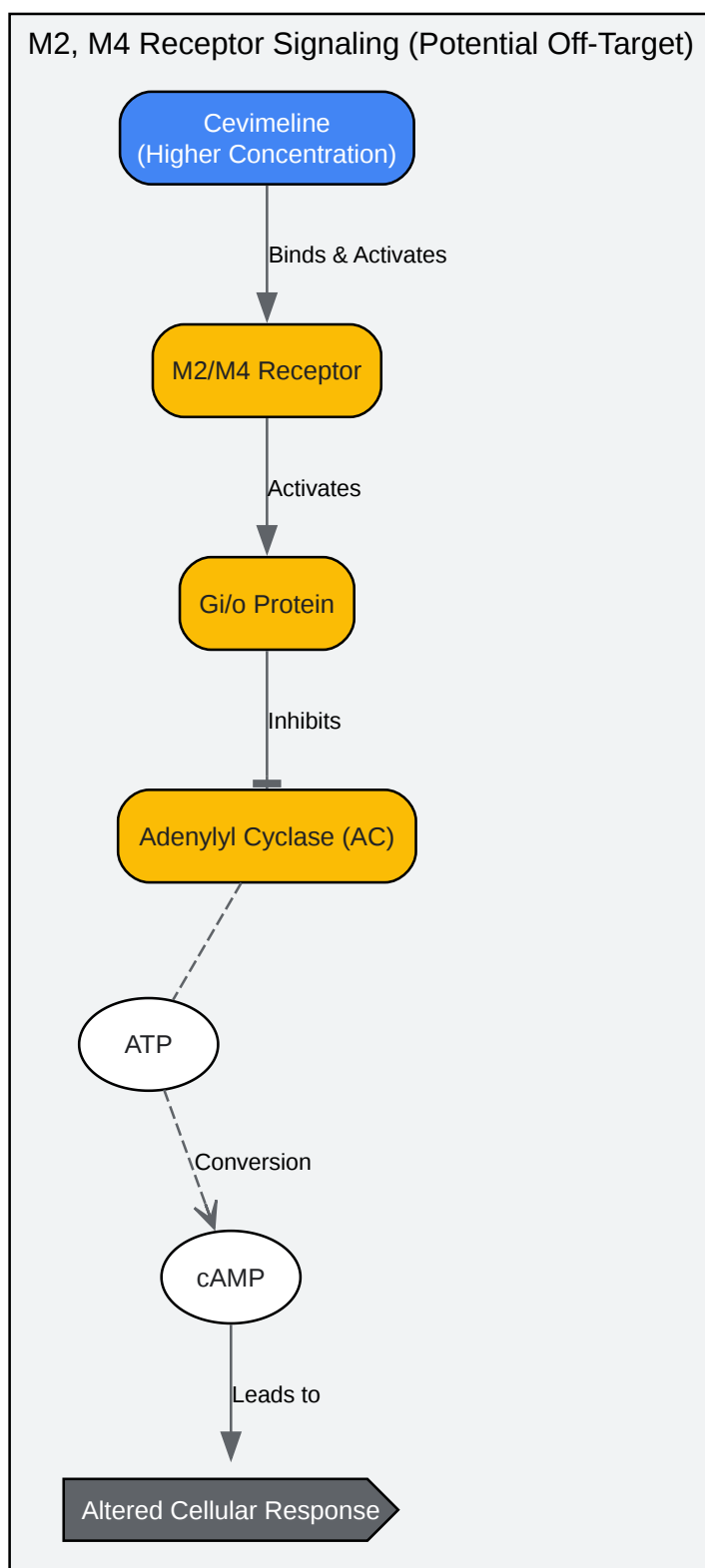
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Caption: M1/M3/M5 receptor signaling pathway activated by Cevimeline.



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Caption: General workflow for a radioligand binding assay.



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Caption: M2/M4 receptor signaling as a potential off-target effect.

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